

theoretical properties of hydroxylamine phosphate

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Compound of Interest

Compound Name: *Hydroxylamine phosphate*

CAS No.: 19098-16-9

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An In-depth Technical Guide on the Theoretical Properties of **Hydroxylamine Phosphate**

For Researchers, Scientists, and Drug Development Professionals

Abstract: **Hydroxylamine phosphate**, a phosphate salt of hydroxylamine, is a compound of significant interest in both industrial chemistry and biological research. While its primary large-scale application is in the synthesis of caprolactam, a precursor to Nylon-6, its unique chemical properties make it a versatile reagent with potential applications in organic synthesis and drug development.[1][2][3] This document provides a comprehensive overview of the theoretical properties of **hydroxylamine phosphate**, including its physicochemical characteristics, synthesis, reactivity, thermal stability, and biological relevance, presented for a technical audience.

Physicochemical Properties

Hydroxylamine phosphate is a white crystalline solid.[4] It serves as a more stable form of hydroxylamine, which is itself unstable and can be explosive when heated.[3][4] The use of phosphoric acid as a buffer and to form the salt allows for safer handling and storage.[3][5]

There are different salt forms reported, with the tris(hydroxylammonium) orthophosphate ((NH₃OH)₃PO₄) being a common one.

Table 1: Physicochemical Data for **Hydroxylamine Phosphate**

Property	Value	Source(s)
CAS Number	20845-01-6	[1][2][4][6][7]
Molecular Formula	H ₁₂ N ₃ O ₇ P (for tris(hydroxylammonium) phosphate)	[2][4][6][7][8]
Molecular Weight	197.08 g/mol	[2][4][7]
Appearance	White crystalline powder / frozen liquid	[4][9]
Melting Point	169-171 °C (decomposes)	[6][9][10][11][12]
Boiling Point	158 °C at 760 mmHg	[6][11]
Stability	Stable under recommended storage conditions; sensitive to pH and temperature.	[4][13]
Incompatibilities	Bases, oxidizing agents, heat, heavy metal impurities.	[9][12][13][14]

Synthesis and Production

Hydroxylamine phosphate is produced industrially and can be prepared in a laboratory setting. The industrial method is a cornerstone of modern polymer production.

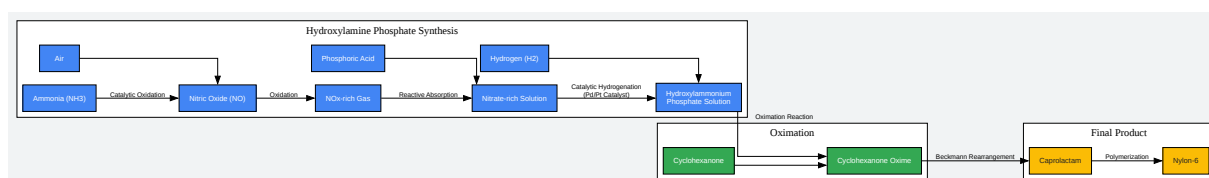
Industrial Production: The HPO Process

The primary industrial application of **hydroxylamine phosphate** is as a key intermediate in the **Hydroxylamine Phosphate Oxime (HPO)** process, developed by Dutch State Mines (DSM).[3][5][15] This process is used for the large-scale manufacture of cyclohexanone oxime, the direct

precursor to caprolactam for Nylon-6 production.[2][3] The core of the HPO process is the selective catalytic hydrogenation of nitrate ions in an aqueous solution of phosphoric acid.[5]

The overall reaction is: $2 \text{H}_3\text{PO}_4 + \text{NO}_3^- + 3 \text{H}_2 \rightarrow \text{NH}_3\text{OH}^+ + 2 \text{H}_2\text{PO}_4^- + 2 \text{H}_2\text{O}$ [5]

This process is highly efficient and avoids the production of ammonium sulfate as a byproduct, which is a significant advantage over other methods.[3]



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Caption: Industrial workflow for Nylon-6 synthesis via the HPO process.

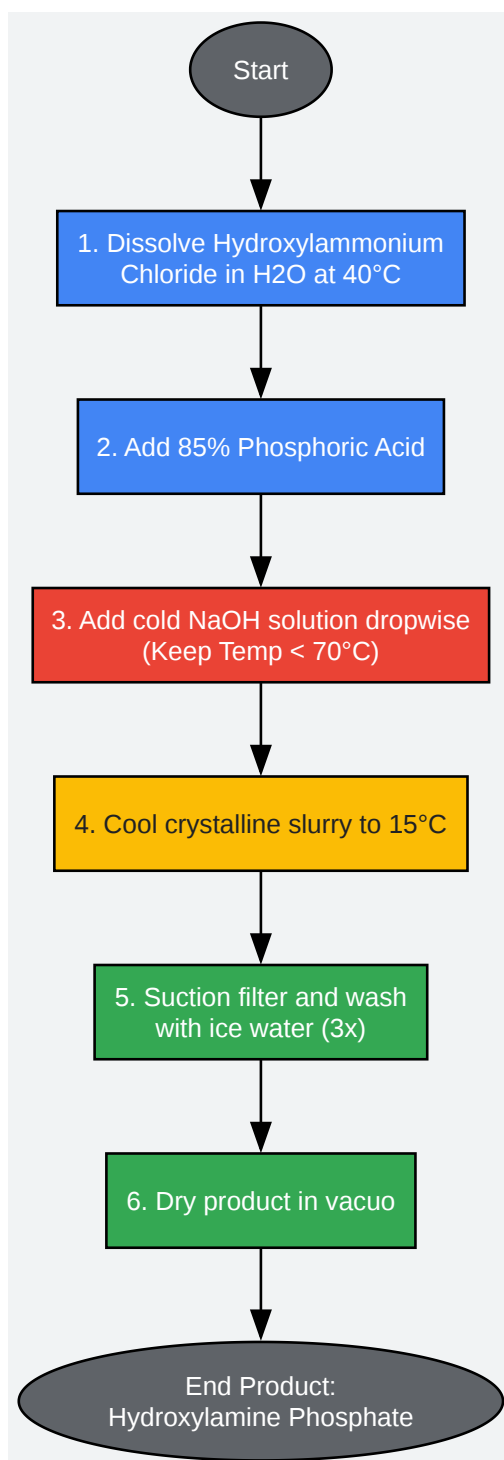
Experimental Protocol: Laboratory Synthesis

A common laboratory-scale synthesis of **hydroxylamine phosphate** involves the reaction of hydroxylammonium chloride with phosphoric acid, followed by precipitation.[5]

Methodology:

- Dissolve 21 g of hydroxylammonium chloride in 20 mL of water at 40°C with constant stirring.[16]
- Add 12 g of 85% phosphoric acid to the solution in one portion.[16]
- Prepare an ice-cold solution of 12 g of sodium hydroxide in 40 mL of water.[16]
- Rapidly add the cold sodium hydroxide solution dropwise to the reaction mixture while maintaining vigorous stirring. The temperature should not exceed 70°C to avoid decomposition; cool the reaction vessel in a cold water bath if necessary.[16]
- After the addition is complete, cool the resulting crystalline slurry to 15°C.[16]

- Filter the mixture by suction and wash the collected solid three times with 10 mL portions of ice water.[16]
- Dry the final product in vacuo to yield 16-18 g of **hydroxylamine phosphate**. [16]



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Caption: Step-by-step laboratory synthesis of **hydroxylamine phosphate**.

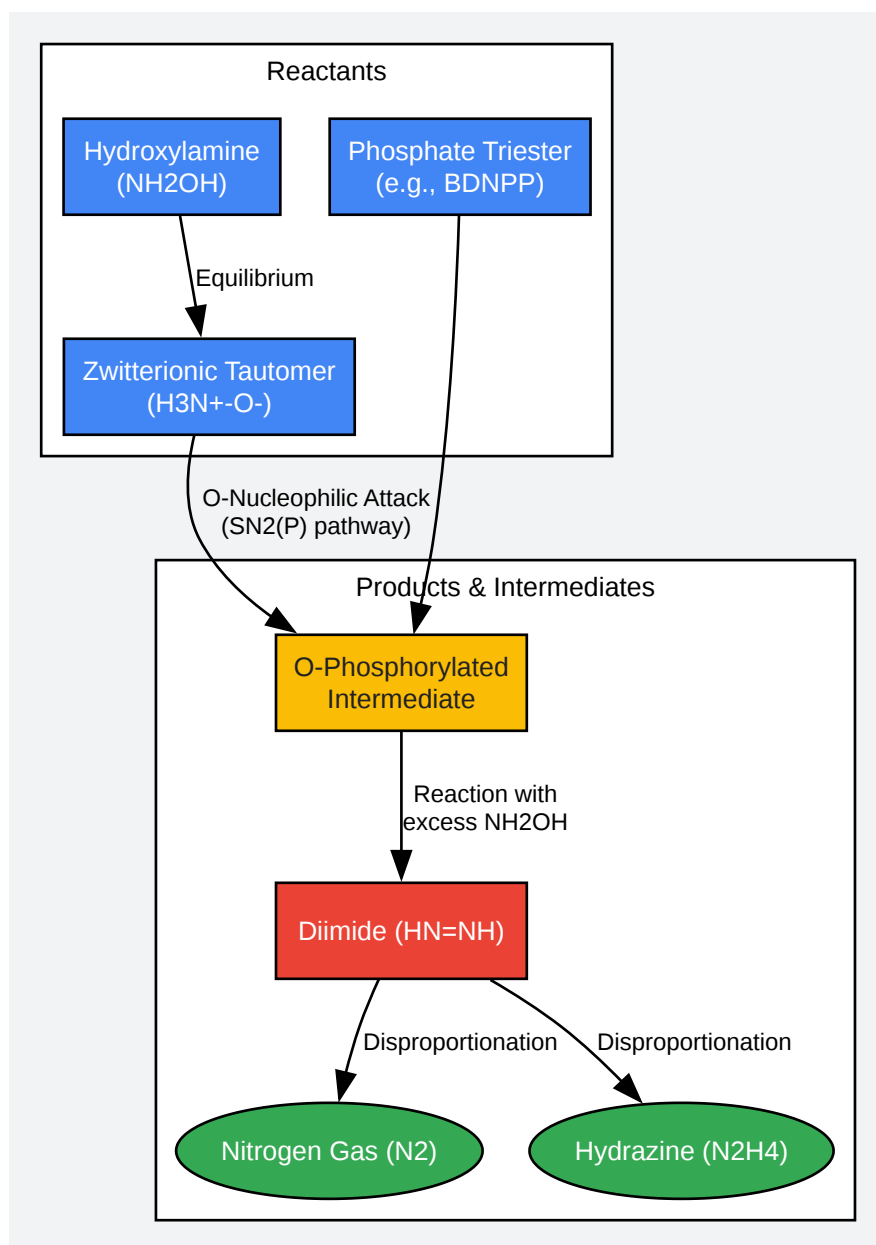
Reactivity and Reaction Mechanisms

The reactivity of **hydroxylamine phosphate** is multifaceted, acting as both a potent nucleophile and a reducing agent.^{[2][4]}

Nucleophilic Character

Hydroxylamine is a unique "alpha-effect" nucleophile, meaning its nucleophilicity is enhanced.^[4] Theoretical calculations and experimental evidence show that it acts as an oxygen nucleophile when reacting with phosphate esters.^{[1][5]} This is thought to occur via its zwitterionic tautomer, ammonia oxide ($\text{H}_3\text{N}^+-\text{O}^-$), which, although less stable than the neutral form, can be the dominant reactive species.^{[1][5]}

The reaction with phosphate triesters, for example, proceeds through an initial O-phosphorylation. The resulting intermediate is unstable and, in the presence of excess hydroxylamine, can decompose to generate transient species like diimide ($\text{HN}=\text{NH}$), which further disproportionates into nitrogen gas and hydrazine.^[17]



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Caption: Reaction pathway of hydroxylamine with a phosphate triester.

Redox Properties

Hydroxylamine phosphate also functions as a reducing agent. This property is utilized in advanced oxidation processes (AOPs) for water treatment, where it facilitates the generation of highly reactive hydroxyl radicals ($\cdot\text{OH}$) to degrade pollutants.[2][4][5]

Thermal Stability and Decomposition

Pure hydroxylamine is thermally unstable and can decompose explosively.[\[3\]](#) While the phosphate salt is significantly more stable, it is still sensitive to heat and certain chemical conditions.[\[4\]](#)

- Thermal Decomposition: Runaway exothermic decomposition can occur from local heating.[\[14\]](#)
- Catalysis: Decomposition is promoted by heavy metal impurities, especially copper.[\[14\]](#) Stainless steel surfaces can also catalyze decomposition.[\[18\]](#)
- pH Sensitivity: The compound is less stable in acidic or alkaline conditions.[\[4\]](#) Decomposition of hydroxylammonium salts can be intentionally induced by raising the pH to 8 or higher.[\[14\]](#)
- Hazardous Products: When heated to decomposition, it can form toxic fumes, including nitrogen oxides (NO_x) and oxides of phosphorus.[\[13\]](#)

Biological Activity and Drug Development Relevance

While **hydroxylamine phosphate** itself is not a therapeutic agent, the hydroxylamine moiety is of increasing interest to drug development professionals.

Enzyme Inhibition and Biological Effects

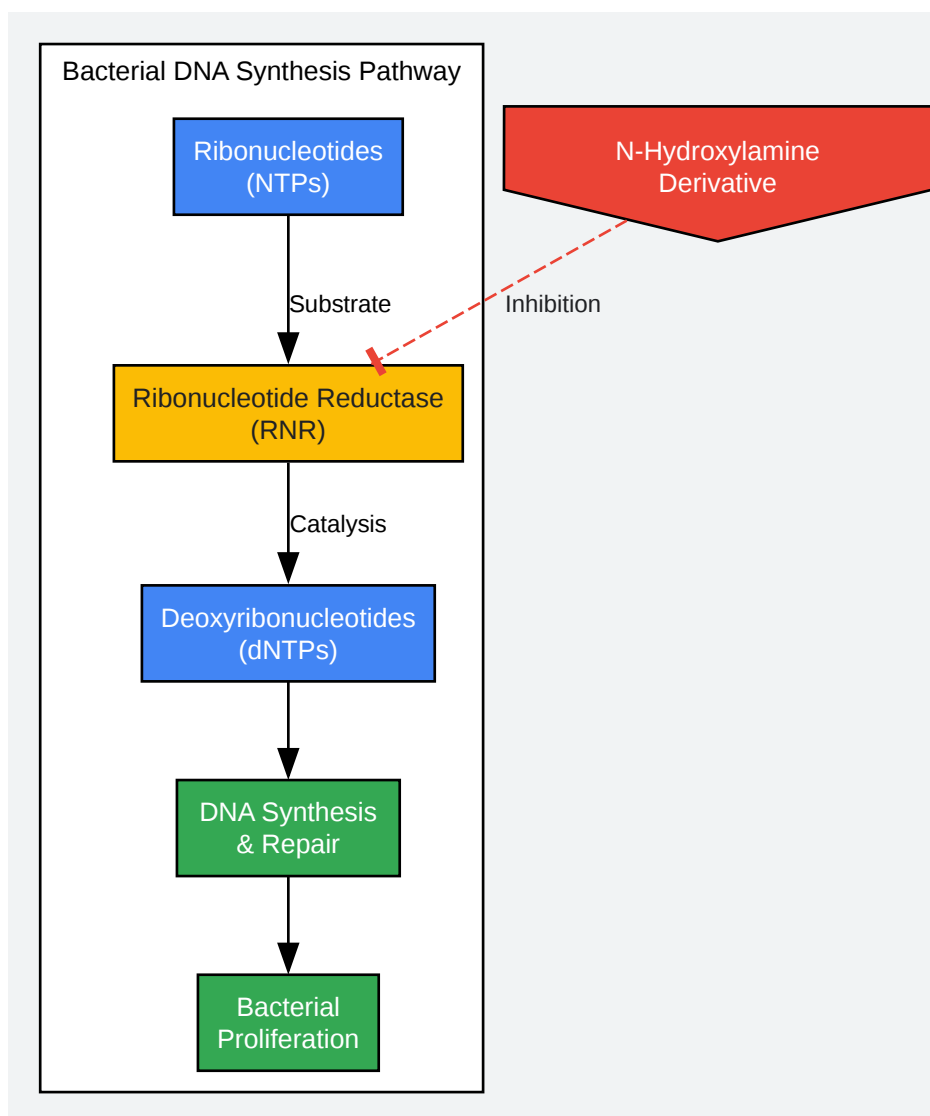
The parent compound, hydroxylamine, is a product of normal cellular metabolism but also exhibits significant biological activity.[\[19\]](#)

- Mutagenicity: It is a potent mutagen in vitro.[\[19\]](#)
- Enzyme Inhibition: It can inactivate or inhibit various enzymes and can permanently disable heme-containing enzymes.[\[19\]](#)[\[20\]](#)
- Toxicity: Acute and chronic exposure can lead to methemoglobinemia. It is also a skin irritant and sensitizer.[\[19\]](#)

Role in Drug Discovery

Historically, the hydroxylamine functional group has been viewed as a "structural alert" in medicinal chemistry due to concerns about toxicity. However, recent research is challenging this perception.

- **Bioisosteres:** Trisubstituted hydroxylamines are being explored as novel bioisosteres for nitrogen heterocycles (like morpholine), which are present in about 60% of small-molecule drugs. This allows for the exploration of new chemical space while potentially improving ADME (absorption, distribution, metabolism, and excretion) properties.[\[21\]](#)
- **Antibacterial Agents:** N-substituted hydroxylamine derivatives have been designed as antibacterial agents that target and inhibit ribonucleotide reductase (RNR).[\[22\]](#) RNR is essential for providing the building blocks for bacterial DNA synthesis and repair, making its inhibition a promising antimicrobial strategy.[\[22\]](#)



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Caption: Inhibition of bacterial RNR by hydroxylamine derivatives.

Safety and Handling

Hydroxylamine phosphate is classified as hazardous. It is harmful if swallowed or in contact with skin, causes skin and eye irritation, and is suspected of causing cancer.[13] It may also cause an allergic skin reaction and damage to organs through prolonged exposure.[13] Proper personal protective equipment (PPE), including gloves and safety goggles, should be worn, and the material should be handled in a well-ventilated area.[6] Store in a dry, cool, well-ventilated place away from incompatible materials like bases and oxidizing agents.[6][13]

Conclusion

Hydroxylamine phosphate is a compound with a dual identity. It is an industrial workhorse, essential for the production of Nylon-6, and a versatile chemical reagent with complex reactivity. Its theoretical properties—particularly its role as an oxygen nucleophile and its redox capabilities—are well-documented. For drug development professionals, the parent hydroxylamine moiety, once largely avoided, now represents an intriguing opportunity for creating novel bioisosteres and developing new classes of therapeutics, such as antibacterial agents. A thorough understanding of its stability, reactivity, and biological profile is critical for its safe and effective application in both industrial and research settings.

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References

- 1. [nbinno.com](#) [nbinno.com]
- 2. [nbinno.com](#) [nbinno.com]
- 3. [Page loading...](#) [guidechem.com]
- 4. [nbinno.com](#) [nbinno.com]
- 5. [Hydroxylamine phosphate | 19098-16-9 | Benchchem](#) [benchchem.com]
- 6. [HYDROXYLAMINE PHOSPHATE - Safety Data Sheet](#) [chemicalbook.com]
- 7. [scbt.com](#) [scbt.com]
- 8. [Hydroxylammonium phosphate \(3:1\) | H12N3O7P | CID 10176537 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 9. [HYDROXYLAMINE PHOSPHATE Nine Chongqing Chemdad Co. , Ltd](#) [chemdad.com]
- 10. [chemwhat.com](#) [chemwhat.com]
- 11. [hydroxylamine phosphate | CAS#:20845-01-6 | Chemsrce](#) [chemsrc.com]
- 12. [HYDROXYLAMINE PHOSPHATE | 20845-01-6](#) [chemicalbook.com]
- 13. [cdhfinechemical.com](#) [cdhfinechemical.com]

- 14. US5062966A - Process for decomposing solutions of hydroxylammonium salts - Google Patents [patents.google.com]
- 15. CN1263090A - Method for production of hydroxylammonium phosphate in the synthesis of caprolactam - Google Patents [patents.google.com]
- 16. prepchem.com [prepchem.com]
- 17. Hydroxylamine as an oxygen nucleophile. Chemical evidence from its reaction with a phosphate triester - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 18. researchgate.net [researchgate.net]
- 19. Biologic activity of hydroxylamine: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Hydroxylamine - Wikipedia [en.wikipedia.org]
- 21. Discovery of a Hydroxylamine-Based Brain-Penetrant EGFR Inhibitor for Metastatic Non-Small-Cell Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 22. pubs.acs.org [pubs.acs.org]
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